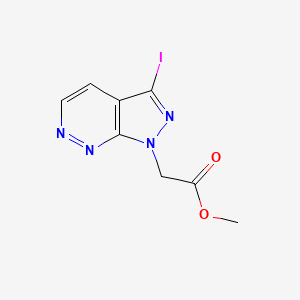

molecular formula C8H7IN4O2 B8395477 methyl 2-(3-iodo-1H-pyrazolo[3,4-c]pyridazin-1-yl)acetate

methyl 2-(3-iodo-1H-pyrazolo[3,4-c]pyridazin-1-yl)acetate

Cat. No.: B8395477
M. Wt: 318.07 g/mol
InChI Key: BWUIQGAWZBTVGB-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Methyl 2-(3-iodo-1H-pyrazolo[3,4-c]pyridazin-1-yl)acetate is a useful research compound. Its molecular formula is C8H7IN4O2 and its molecular weight is 318.07 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

Molecular Formula

C8H7IN4O2

Molecular Weight

318.07 g/mol

IUPAC Name

methyl 2-(3-iodopyrazolo[3,4-c]pyridazin-1-yl)acetate

InChI

InChI=1S/C8H7IN4O2/c1-15-6(14)4-13-8-5(7(9)12-13)2-3-10-11-8/h2-3H,4H2,1H3

InChI Key

BWUIQGAWZBTVGB-UHFFFAOYSA-N

Canonical SMILES

COC(=O)CN1C2=C(C=CN=N2)C(=N1)I

Origin of Product

United States

Synthesis routes and methods

Procedure details

To a solution of 1H-pyrazolo[3,4-c]pyridazine [271-75-0] (450 mg, 3.75 mmol) in DMF (10 mL) was added iodine (951 mg, 3.75 mmol) and KOH (525 mg, 9.37 mmol). The mixture was stirred at RT for 16 h until completion of the reaction. Methyl 2-bromoacetate (0.380 mL, 4.12 mmol) was then added to the reaction mixture and stirring was continued at RT for 2 h. The mixture was diluted with EtOAc and washed with water (10 mL), the organic phase was dried (Na2SO4) and evaporated under vacuum. The crude mixture was purified by flash column chromatography on silica gel (c-Hex/EtOAc 66:33) to afford the title compound as a brown solid. TLC, Rf (c-Hex/EtOAc 1:1)=0.40; MS (LC/MS): 318.9 [M+H]+; tR (HPLC conditions c): 3.35 min.
Quantity
450 mg
Type
reactant
Reaction Step One
Quantity
951 mg
Type
reactant
Reaction Step One
Name
Quantity
525 mg
Type
reactant
Reaction Step One
Name
Quantity
10 mL
Type
solvent
Reaction Step One
Quantity
0.38 mL
Type
reactant
Reaction Step Two
Name
Quantity
0 (± 1) mol
Type
solvent
Reaction Step Three
